The Covalent Modification of p53 Cysteines by PK11000: A Technical Guide

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Compound of Interest

Compound Name:	*PK11000*
CAS No.:	*38275-34-2*
Cat. No.:	*B1678499*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the covalent modification of the tumor suppressor protein p53 by the small molecule **PK11000**. It consolidates key quantitative data, details relevant experimental methodologies, and visualizes the underlying molecular and cellular processes. **PK11000**, a 2-sulfonylpyrimidine, acts as a mild alkylating agent that stabilizes the DNA-binding domain (DBD) of both wild-type and various mutant forms of p53 through covalent modification of specific cysteine residues.[1][2][3] This stabilization can lead to the reactivation of mutant p53, restoring its tumor-suppressive functions and highlighting a promising avenue for cancer therapeutic development.[1][3]

Quantitative Data Summary

The interaction between **PK11000** and p53 has been characterized by several quantitative measures, primarily focusing on protein stabilization and cellular effects. The following tables summarize the key findings from the cited literature.

Table 1: Thermal Stabilization of p53 DNA-Binding Domain (DBD) by **PK11000**

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p53 Variant	PK11000 Concentration (μM)	Incubation Time	Change in Melting Temperature (ΔTm)	Reference
T-p53C-Y220C	1000	Not specified	~3 °C	[3]
T-p53C-Y220C	250	30 min	~3 °C	[3]
C182S/C277S mutant	250	30 min	No effect	[3]
C124S/C277S mutant (measures Cys182 alkylation)	Not specified	Not specified	1.2 K	[3]
C124S/C182S mutant (measures Cys277 alkylation)	Not specified	Not specified	3.6 K	[3]

Table 2: Mass Spectrometry Analysis of **PK11000**-p53 Adducts

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p53 Variant	PK11000 Concentration (μM)	Protein Concentration (μM)	Incubation	Observed Mass Increase (Da)	Adduct Type	Reference
T-p53C-Y220C	250	50	4 h at 20 °C	157 and 314	Mono- and Di-alkylated	[3]
T-p53C-Y220C	500	50	4 h at 20 °C	157 and 314	Mono- and Di-alkylated	[3]
T-p53C-Y220C	1000	50	4 h at 20 °C	157 and 314	Mono- and Di-alkylated	[3]
T-p53C-Y220C	5000	50	4 h at 20 °C	157 and 314	Mono- and Di-alkylated	[3]

Note: The expected mass increase for a single **PK11000** adduct via a nucleophilic aromatic substitution (SNAr) reaction, with the elimination of methyl sulfinic acid, is 156.5 Da.[3]

Table 3: Cellular Activity of **PK11000** and its Derivative PK11007

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Cell Line	Compound	Concentration (μM)	Treatment Time	Observed Effect	Reference
NUGC-3	PK11000	0-120	24 h	Mild inhibition	[2]
Breast cancer cell lines	PK11000	0-50	5 days	IC50 values from 2.5 to >50 μM	[2]
NUGC-3	PK11007	20	6 h	2-fold upregulation of PUMA and p21 mRNA	[3]
MKN1	PK11007	15	6 h	2-fold upregulation of PUMA, p21, and NOXA mRNA	[3]
HUH-7	PK11007	15	6 h	2-fold upregulation of PUMA, p21, and NOXA mRNA	[3]

Signaling Pathways and Logical Relationships

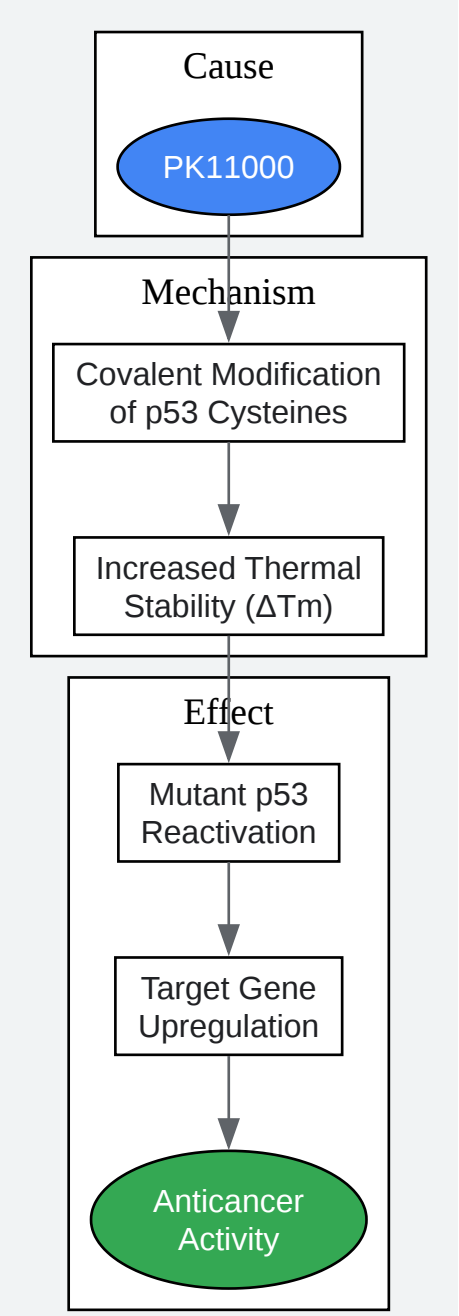
The mechanism of action of **PK11000** involves direct interaction with p53, leading to downstream cellular effects. The following diagrams illustrate these processes.



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Caption: Mechanism of p53 reactivation by **PK11000**.

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Caption: Logical flow from **PK11000** binding to anticancer effects.

Experimental Protocols and Workflows

The characterization of **PK11000**'s interaction with p53 relies on several key experimental techniques. Detailed protocols are outlined below based on published methodologies.

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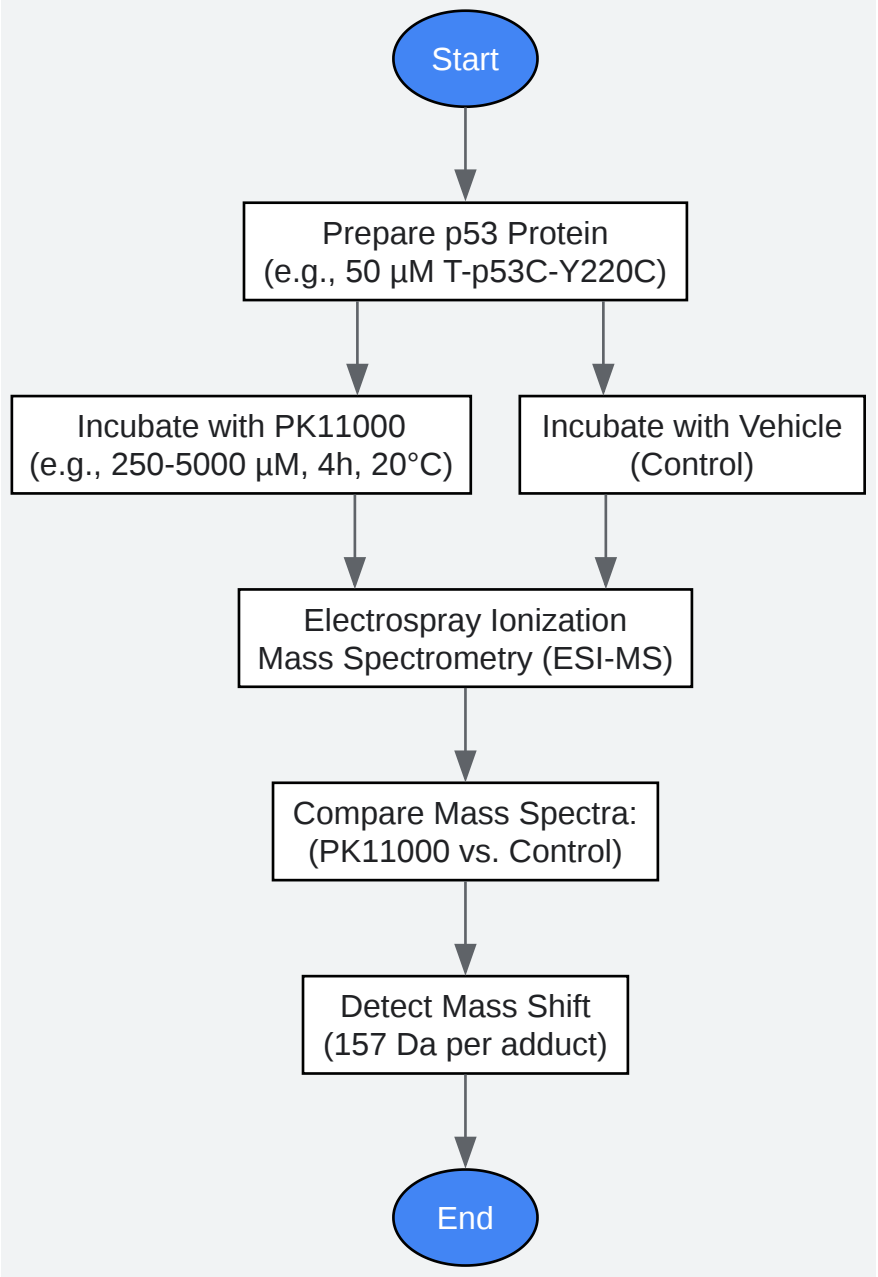
Mass Spectrometry for Adduct Identification

This method is used to confirm the covalent binding of **PK11000** to p53 and to identify the number of adducts.

Methodology:

- Protein Preparation: Recombinant p53 DBD (e.g., T-p53C-Y220C mutant) is purified. A typical concentration is 50 µM.
- Incubation: The p53 protein is incubated with varying concentrations of **PK11000** (e.g., 250 µM to 5,000 µM) in an appropriate buffer. Incubation is carried out for a set time and temperature, for instance, 4 hours at 20°C.[3] A control sample with no compound is run in parallel.
- Sample Analysis: The samples are analyzed by electrospray ionization mass spectrometry (ESI-MS).[3]
- Data Acquisition: Mass spectra are acquired to determine the molecular weight of the protein.
- Data Analysis: The spectra of the **PK11000**-treated samples are compared to the control. An increase in mass corresponding to 157 Da (or multiples thereof) confirms the covalent adduction.[3]

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Caption: Workflow for identifying **PK11000**-p53 covalent adducts.

Differential Scanning Fluorimetry (DSF) for Stability Measurement

DSF is employed to measure the change in the thermal stability of p53 upon ligand binding, providing evidence of a stabilizing interaction.

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Methodology:

- Reaction Mixture: A solution containing the p53 DBD (e.g., 8 µM) and a fluorescent dye (e.g., SYPRO Orange) is prepared in a suitable buffer.
- Compound Addition: **PK11000** is added to the reaction mixture at a specific concentration (e.g., 250 µM). A control with vehicle (e.g., DMSO) is also prepared.
- Incubation: The mixture is incubated for a defined period (e.g., 30 minutes) to allow for the reaction to occur.[3]
- Thermal Denaturation: The samples are subjected to a gradual temperature ramp in a real-time PCR instrument.
- Fluorescence Monitoring: The fluorescence of the dye is monitored as the temperature increases. The dye fluoresces upon binding to hydrophobic regions of the protein that become exposed during unfolding.
- Data Analysis: The melting temperature (Tm), the midpoint of the unfolding transition, is calculated for both the treated and control samples. An increase in Tm (ΔTm) for the **PK11000**-treated sample indicates protein stabilization.[3]

Cell-Based Assays for Functional Readout

These assays determine the downstream cellular consequences of p53 reactivation by **PK11000** derivatives like PK11007.

Methodology (for mRNA Quantification):

- Cell Culture: Cancer cell lines with mutant p53 (e.g., NUGC-3, MKN1) are cultured under standard conditions.
- Treatment: Cells are treated with the compound (e.g., 15-20 µM PK11007) or vehicle for a specified time (e.g., 6 hours).[3]
- RNA Extraction: Total RNA is isolated from the cells.
- Reverse Transcription: RNA is converted to complementary DNA (cDNA).

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- Quantitative PCR (qPCR): The expression levels of p53 target genes (e.g., p21, PUMA, NOXA) are quantified by qPCR, using a housekeeping gene for normalization.
- Data Analysis: The fold change in mRNA expression in treated cells is calculated relative to control cells. An increase indicates transcriptional activation of the p53 pathway.[3]

This guide provides a comprehensive overview of the covalent modification of p53 by **PK11000**, integrating quantitative data, mechanistic diagrams, and experimental workflows to serve as a valuable resource for the scientific community.

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